

# Application Notes and Protocols for ZK824859 Hydrochloride in Cell Culture Experiments

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## Compound of Interest

Compound Name: ZK824859 hydrochloride

Cat. No.: B15574232

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## Introduction

**ZK824859 hydrochloride** is a potent and selective antagonist of the Gonadotropin-Releasing Hormone (GnRH) receptor.<sup>[1]</sup> As a key regulator of the reproductive system, the GnRH receptor, upon activation, triggers a signaling cascade that leads to the synthesis and release of luteinizing hormone (LH) and follicle-stimulating hormone (FSH) from the pituitary.<sup>[1]</sup> By competitively blocking this receptor, **ZK824859 hydrochloride** effectively inhibits these downstream effects, making it a valuable tool for studying hormone-dependent physiological and pathological processes in vitro. These application notes provide detailed protocols for the preparation and use of **ZK824859 hydrochloride** in cell culture experiments, ensuring optimal performance and reproducible results.

## Physicochemical Properties and Storage Recommendations

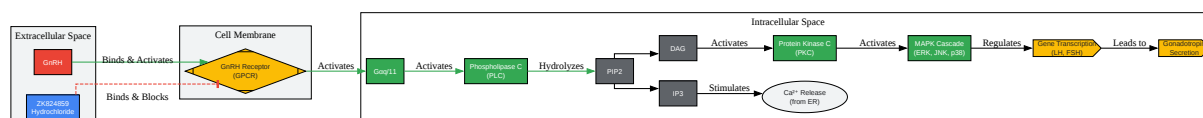
A summary of the key physicochemical properties of **ZK824859 hydrochloride** is presented below. Adherence to the recommended storage conditions is crucial for maintaining the compound's integrity and activity over time.

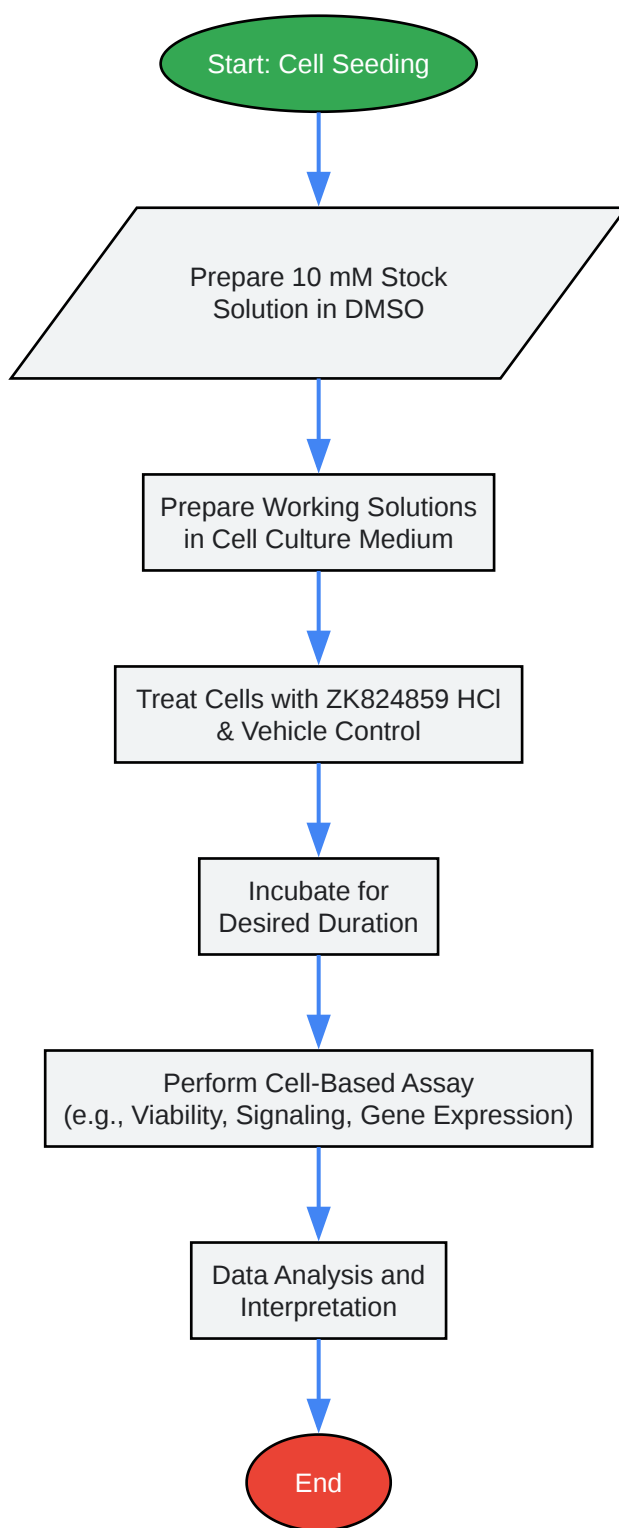
Property	Value
CAS Number	2436760-76-6
Molecular Formula	C <sub>23</sub> H <sub>24</sub> Cl <sub>2</sub> F <sub>2</sub> N <sub>2</sub> O <sub>4</sub>
Molecular Weight	501.35 g/mol
Appearance	White to off-white solid
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)

Form	Storage Temperature	Recommended Duration	Notes
Solid Powder	-20°C	Up to several years	Store in a dry, dark place.
Stock Solution (in DMSO)	-20°C or -80°C	Up to 6 months (aliquoted)	Aliquoting is critical to avoid repeated freeze-thaw cycles.

## Mechanism of Action: GnRH Receptor Antagonism

**ZK824859 hydrochloride** exerts its effects by competitively binding to the GnRH receptor, a G-protein coupled receptor (GPCR), thereby preventing the binding of the endogenous GnRH ligand. This blockade inhibits the activation of downstream signaling pathways, primarily the Gαq/11 pathway, which leads to the suppression of gonadotropin release.





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## References

- 1. benchchem.com [benchchem.com]
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